An In-depth Technical Guide to 1,1-Diethylguanidine Sulfate

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Compound of Interest

Compound Name:	*1,1-Diethylguanidine Sulfate*
CAS No.:	*58712-50-8*
Cat. No.:	*B7798242*

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CAS Number: 77297-00-8

This guide provides a comprehensive overview of **1,1-Diethylguanidine Sulfate**, a versatile organic compound with significant applications in synthetic chemistry and drug development. Designed for researchers, scientists, and professionals in the pharmaceutical and chemical industries, this document delves into the compound's chemical properties, synthesis, analytical characterization, and its role as a valuable building block and catalyst.

Chemical Identity and Properties

1,1-Diethylguanidine Sulfate is the sulfate salt of 1,1-diethylguanidine. The guanidine moiety, characterized by a central carbon atom bonded to three nitrogen atoms, imparts a high degree of basicity and the ability to form stable salts. The presence of two ethyl groups on one of the nitrogen atoms influences its steric and electronic properties, distinguishing it from other substituted guanidines.

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Property	Value	Source
CAS Number	77297-00-8	[1]
Molecular Formula	C10H28N6O4S	[2]
Molecular Weight	328.44 g/mol	[2]
Appearance	White to almost white crystalline powder	
Stoichiometry	Typically a 2:1 salt of 1,1-diethylguanidine and sulfuric acid	
Solubility	Soluble in water	

Synthesis of 1,1-Diethylguanidine and its Sulfate Salt

The synthesis of **1,1-Diethylguanidine Sulfate** involves a two-step process: the preparation of the free base, 1,1-diethylguanidine, followed by its conversion to the sulfate salt. A common and efficient method for the synthesis of unsymmetrically substituted guanidines like 1,1-diethylguanidine is through the reaction of a corresponding amine with a guanylating agent.

Synthesis of 1,1-Diethylguanidine (Free Base)

A prevalent method for the synthesis of 1,1-disubstituted guanidines involves the reaction of the corresponding dialkylamine with dicyandiamide. This reaction is typically carried out at elevated temperatures.

Experimental Protocol: Synthesis of 1,1-Diethylguanidine Hydrochloride (a precursor to the sulfate salt)

- An intimate mixture of dicyandiamide and diethylammonium chloride is heated in a suitable high-boiling solvent.[3]
- The reaction mixture is heated, typically in a glycerol bath, to facilitate the fusion and reaction of the components.[3]

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- The progress of the reaction can be monitored by the evolution of ammonia.
- Upon completion, the reaction mixture is cooled, and the resulting 1,1-diethylguanidine hydrochloride can be isolated and purified by recrystallization.[3]

Rationale: This method provides a direct and often high-yielding route to the substituted guanidine salt. The use of the ammonium salt of the amine is convenient as it can be prepared in situ or used directly.

Preparation of 1,1-Diethylguanidine Sulfate

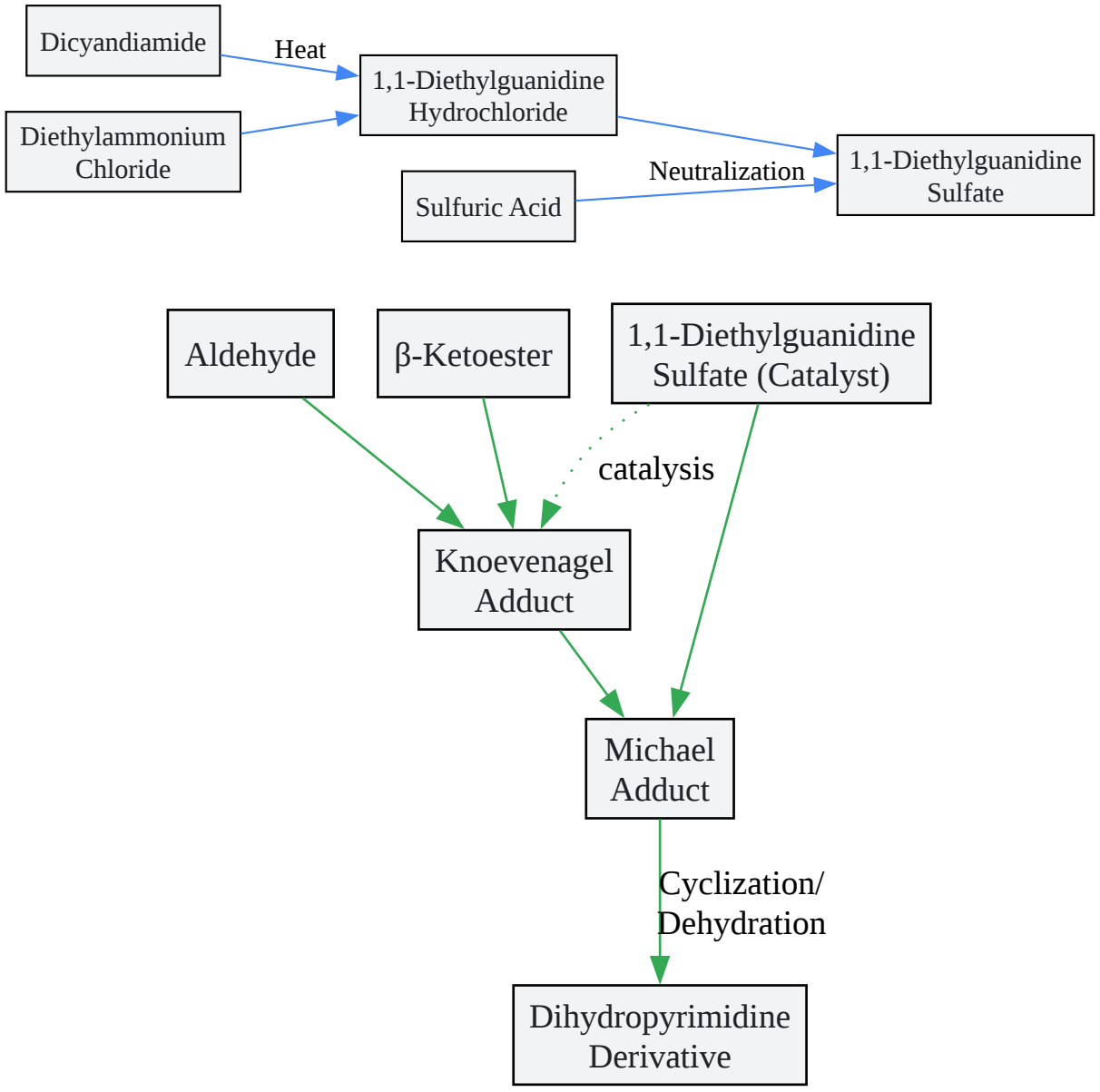
The sulfate salt is readily prepared by treating the free base, 1,1-diethylguanidine, or its hydrochloride salt with sulfuric acid.

Experimental Protocol: Salt Formation

- Dissolve 1,1-diethylguanidine (or its hydrochloride salt) in a suitable solvent, such as ethanol or water.
- Slowly add a stoichiometric amount of sulfuric acid (typically a 0.5 molar equivalent for the 2:1 salt) to the solution with stirring. The reaction is exothermic and may require cooling.
- The **1,1-Diethylguanidine Sulfate** will precipitate from the solution upon cooling or after partial removal of the solvent under reduced pressure.
- The solid product is collected by filtration, washed with a cold solvent to remove any unreacted starting materials, and dried under vacuum.

Causality of Experimental Choices: The choice of solvent is crucial to ensure the solubility of the starting materials and the precipitation of the final salt. Slow addition of the acid is important to control the exothermicity of the neutralization reaction.

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Sources

- 1. N,N-Diethylguanidine sulfate (2:1) | Alzchem Group [alzchem.com]
- 2. Guanidine, N,N-diethyl-, sulfate (2:1) | C10H28N6O4S | CID 6453680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. zenodo.org [zenodo.org]
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